

# Ticlatone stock solution preparation protocol

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## Compound Focus: Ticlatone

CAS No.: 70-10-0

Cat. No.: S545346

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## Ticlatone Application Notes & Protocols

### Chemical Characterization of Ticlatone

**Ticlatone** (CAS 70-10-0), also known by its trade name Landromil, is a synthetic antifungal compound belonging to the benzothiazole class. It is used in research related to pathogenic fungal infections and mycoses [1] [2] [3].

**Table 1: Physicochemical Properties of Ticlatone**

Property	Value
CAS Number	70-10-0 [2] [4] [3]
Trade Name	Landromil [1] [2] [5]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> CINOS [1] [2] [3]
Molecular Weight	185.63 g/mol [1] [2] [3]
Purity	≥95% - 98% [2] [3] [5]
Appearance	Off-white to light beige solid [3] [5]

Property	Value
Melting Point	270 - 273 °C [1] [5]
Storage (Powder)	-20°C [3] [5]
Predicted Density	1.515 ± 0.06 g/cm <sup>3</sup> [3] [5]
Acidic pKa	7.6 [4]
LogP	2.243 [5]

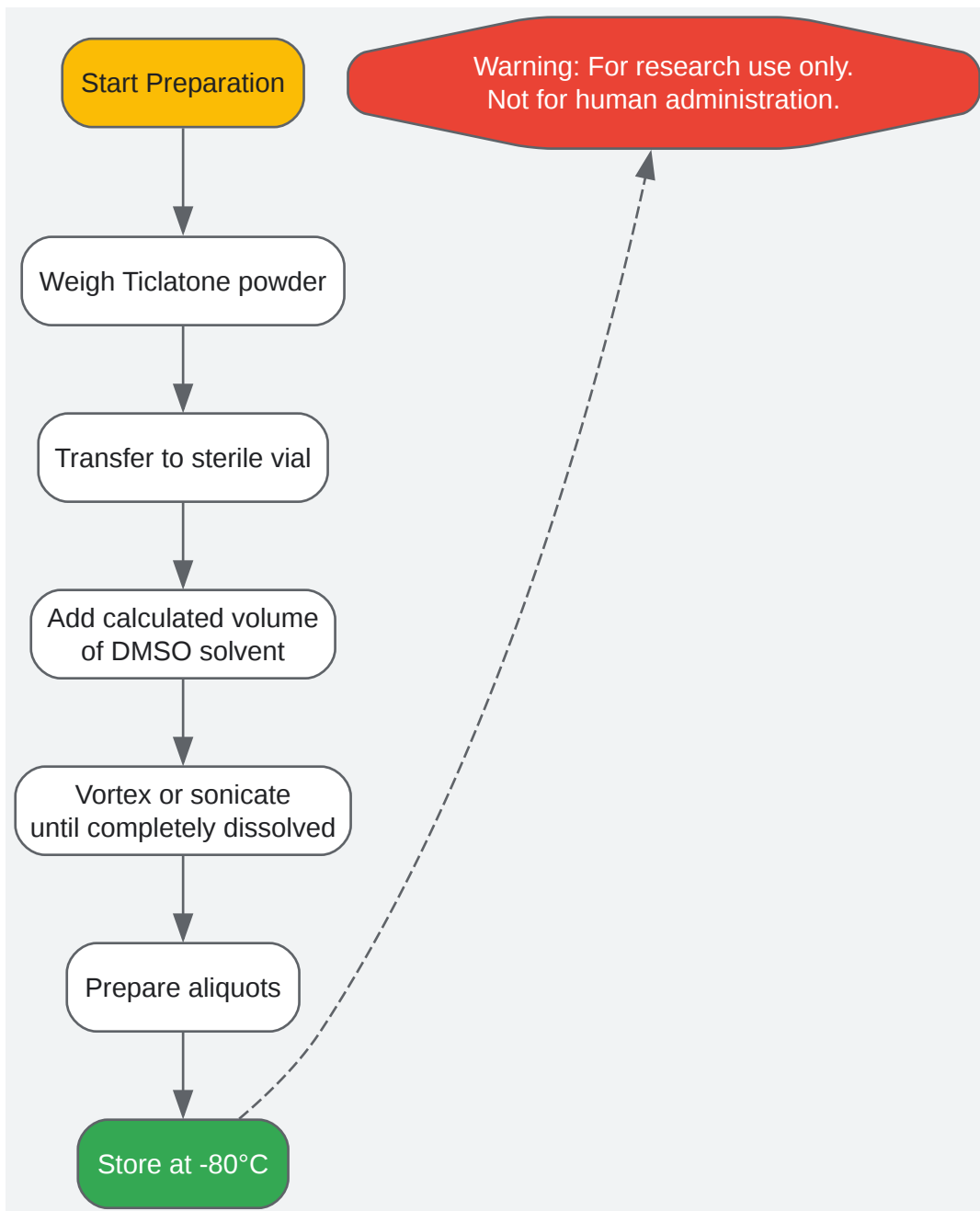
## Stock Solution Preparation

**Ticlatone** has low solubility in water and is best dissolved in organic solvents like **DMSO** [3] [5].

**Table 2: Stock Solution Preparation Guide**

Parameter	Protocol Details
Recommended Solvent	DMSO [5]
Typical Solubility in DMSO	~125 mg/mL (~673.38 mM) [5]
Slight Solubility	Methanol [3]
Common Stock Concentrations	10-100 mM in DMSO [5]
Preparation Workflow	Weigh powder → Add solvent → Vortex → Aliquot → Store at -80°C [5]

The following workflow outlines the preparation and storage of **Ticlatone** stock solutions:



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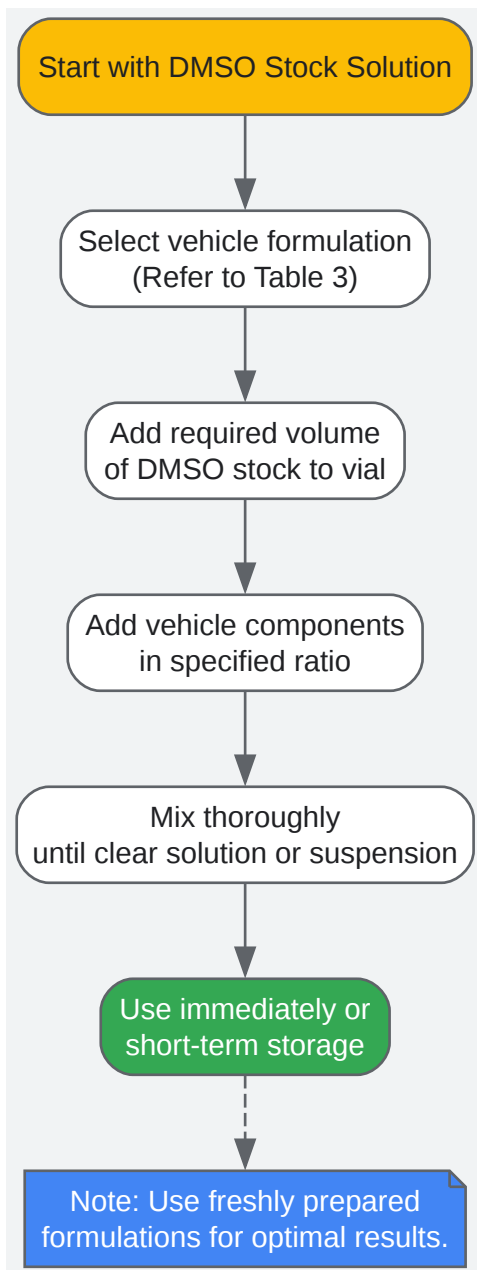
## In Vivo Dosing Formulations

For animal studies, the DMSO stock solution requires further dilution in a suitable vehicle. Below are formulations with the vehicle composition and preparation steps.

**Table 3: In Vivo Formulation Protocols from Supplier Data**

Formulation ID	Vehicle Composition	Preparation Steps	Recommended Use
<b>Injection 1</b>	DMSO : Tween 80 : Saline = 10 : 5 : 85 [5]	1. Add 100 µL DMSO stock. 2. Add 50 µL Tween 80. 3. Add 850 µL saline. [5]	IP/IV/IM/SC injection [5]
<b>Injection 2</b>	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45 [5]	1. Add 100 µL DMSO stock. 2. Add 400 µL PEG300. 3. Add 50 µL Tween 80. 4. Add 450 µL saline. [5]	IP/IV/IM/SC injection [5]
<b>Injection 3</b>	DMSO : Corn oil = 10 : 90 [5]	1. Add 100 µL DMSO stock. 2. Add 900 µL corn oil. 3. Mix well. [5]	IP/IV/IM/SC injection [5]
<b>Oral 1</b>	0.5% CMC Na (Carboxymethylcellulose sodium) [5]	1. Prepare 0.5% CMC Na solution. 2. Add <b>Ticlatone</b> powder. 3. Mix to form a suspension. [5]	Oral administration (gavage) [5]

The workflow for preparing an injectable formulation from a DMSO stock solution is as follows:



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## Storage & Stability

- **Powder:** Stable for at least 2 years when stored desiccated at **-20°C** [6] [5].
- **DMSO Stock Solution:**
  - **6 months** at **-80°C** [6] [5].
  - **1 month** at **-20°C** [5].
  - Avoid repeated freeze-thaw cycles by preparing single-use aliquots [5].

- **In Vivo Formulations:** Use immediately after preparation for optimal results [5].

## Safety & Handling

- **Ticlatone** is for **research use only** and **not for diagnostic or therapeutic use in humans** [3] [5] [7].
- The safety data sheet (SDS) should be consulted prior to use. The compound has associated hazard statements, including **H302 (Harmful if swallowed)**, **H318 (Causes serious eye damage)**, and **H400 (Very toxic to aquatic life)** [7].
- Personal protective equipment (PPE) including gloves and safety glasses should be worn [7].

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## References

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